

2-Amino-4-fluorobenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-4-fluorobenzaldehyde

Cat. No.: B111960

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An In-depth Technical Guide to 2-Amino-4-fluorobenzaldehyde

This guide provides core technical data on **2-Amino-4-fluorobenzaldehyde**, a chemical compound relevant to researchers, scientists, and professionals in drug development.

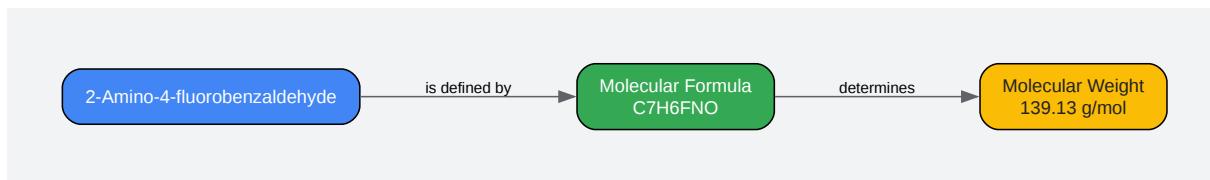
Core Chemical Properties

2-Amino-4-fluorobenzaldehyde is a substituted aromatic aldehyde. Its fundamental molecular properties are summarized below.

Property	Value
Chemical Formula	C7H6FNO ^{[1][2]}
Molecular Weight	139.13 g/mol ^{[3][2]}
CAS Number	152367-89-0 ^{[3][1]}

Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the chemical's name and its fundamental molecular properties.



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Caption: Relationship between chemical name, formula, and molecular weight.

Note: The provided search results did not contain specific experimental protocols or signaling pathways involving **2-Amino-4-fluorobenzaldehyde** for inclusion in this guide.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. aifchem.com [aifchem.com]
- 3. CAS 152367-89-0 | 2-Amino-4-fluorobenzaldehyde - Synblock [synblock.com]
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